

An In-depth Technical Guide to 6-Fluoro-2-methylnicotinic Acid

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Compound of Interest

Compound Name: 4-Fluoro-2-methylnicotinic acid

Cat. No.: B1512562

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A Note on Isomeric Specificity: This guide focuses on the chemical properties of 6-Fluoro-2-methylnicotinic acid (CAS No. 884494-97-7). Data for the specific isomer "**4-Fluoro-2-methylnicotinic acid**" is not readily available in public literature. However, as a structural isomer, 6-Fluoro-2-methylnicotinic acid serves as a scientifically robust and representative model for understanding the chemical behavior, applications, and safety considerations relevant to this class of fluorinated pyridinecarboxylic acids.

Introduction: The Strategic Role of Fluorinated Nicotinic Acids in Modern Chemistry

6-Fluoro-2-methylnicotinic acid is a heterocyclic carboxylic acid that has garnered significant interest within the fields of medicinal chemistry and materials science. Its structure, which combines a pyridine core, a carboxylic acid functional group, a methyl group, and a strategically placed fluorine atom, makes it a valuable and versatile building block in organic synthesis.

The incorporation of fluorine into organic molecules is a cornerstone of modern drug design, known to profoundly influence a compound's physicochemical and pharmacological properties.

[1] Fluorine's high electronegativity and small atomic size can alter molecular conformation,

enhance metabolic stability by blocking sites of oxidation, and modulate the acidity (pKa) of nearby functional groups.[2] These modifications can translate into improved pharmacokinetic profiles, enhanced binding affinity to biological targets, and greater overall efficacy of therapeutic agents.[1][3] This guide provides a detailed examination of the core chemical properties, synthesis, and applications of 6-Fluoro-2-methylnicotinic acid for researchers and drug development professionals.

Chemical Identity and Physicochemical Properties

The fundamental characteristics of 6-Fluoro-2-methylnicotinic acid are summarized below. These properties are critical for its handling, reaction setup, and integration into synthetic workflows.

Property	Data	Source(s)
IUPAC Name	6-fluoro-2-methylpyridine-3-carboxylic acid	[4]
CAS Number	884494-97-7	[4][5]
Molecular Formula	C ₇ H ₆ FNO ₂	[4]
Molecular Weight	155.13 g/mol	[4][6]
Appearance	Solid	[4]
Purity	Typically ≥98%	[4]
InChI Key	PHENIYTVOJTIOS-UHFFFAOYSA-N	[4][7]
Canonical SMILES	<chem>CC1=NC(F)=CC=C1C(=O)O</chem>	[4]

Molecular Structure

The structure of 6-Fluoro-2-methylnicotinic acid is defined by a pyridine ring substituted at the 2-, 3-, and 6-positions.

Caption: Structure of 6-Fluoro-2-methylnicotinic acid.

Spectroscopic Profile

The structural identity of 6-Fluoro-2-methylnicotinic acid is typically confirmed using a combination of spectroscopic techniques. While a specific public spectrum for this exact compound is not available, the expected profile is as follows:

- ^1H NMR: The spectrum would show distinct signals for the two aromatic protons on the pyridine ring, a singlet for the methyl group protons, and a broad singlet for the carboxylic acid proton. The coupling patterns of the aromatic protons would be influenced by the fluorine atom.
- ^{13}C NMR: The carbon spectrum would reveal seven unique signals corresponding to the seven carbon atoms in the molecule. The carbon atom bonded to fluorine (C6) would exhibit a large one-bond C-F coupling constant.
- ^{19}F NMR: A single resonance would be observed for the fluorine atom at the 6-position, providing unambiguous confirmation of its presence and chemical environment.
- Mass Spectrometry (MS): The molecular ion peak $[\text{M}+\text{H}]^+$ would be observed at m/z 156.0, consistent with its molecular weight of 155.13.
- Infrared (IR) Spectroscopy: The spectrum would be characterized by a broad O-H stretching band for the carboxylic acid (around $2500\text{-}3300\text{ cm}^{-1}$), a sharp C=O stretch (around 1700 cm^{-1}), and C-F stretching vibrations.

Chemical Reactivity and Stability

The reactivity of 6-Fluoro-2-methylnicotinic acid is governed by its three key functional components: the carboxylic acid, the substituted pyridine ring, and the C-F bond.

Carboxylic Acid Reactivity

The carboxylic acid group is the primary site for many common transformations. It readily undergoes reactions such as:

- Esterification: Reaction with alcohols under acidic conditions to form esters.

- **Amide Formation:** Activation with coupling reagents (e.g., HATU, EDC) followed by reaction with amines to form amides. This is a crucial reaction for building larger molecules in drug discovery.
- **Reduction:** Can be reduced to the corresponding primary alcohol using strong reducing agents like LiAlH_4 .

Pyridine Ring Reactivity

The pyridine ring is electron-deficient, and its reactivity is further influenced by the electron-withdrawing fluorine atom and the electron-donating methyl group. The fluorine at the 6-position makes the ring more susceptible to nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$), potentially allowing for the displacement of the fluoride ion by strong nucleophiles under certain conditions.

Stability and Incompatibilities

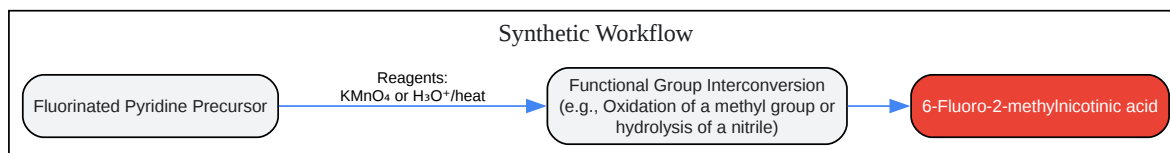
The compound is generally stable under standard laboratory conditions (room temperature, inert atmosphere).^[8] However, it should be handled with care, avoiding contact with:

- **Strong Oxidizing Agents:** Can lead to decomposition.^[9]
- **Strong Bases:** Will deprotonate the carboxylic acid to form the corresponding carboxylate salt.^[9]
- **Strong Acids:** May cause protonation of the pyridine nitrogen.^[9]

The product is chemically stable under recommended storage and handling conditions.^[8]

Synthesis Pathway

A common strategy for synthesizing substituted nicotinic acids involves building the pyridine ring or modifying a pre-existing one. While a specific, published route for 6-fluoro-2-methylnicotinic acid is not detailed in the search results, a plausible general synthetic approach can be inferred from related syntheses. One potential pathway could involve the construction of the fluorinated pyridine ring followed by functional group manipulations.



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Caption: Generalized synthetic workflow for nicotinic acids.

Applications in Research and Drug Development

The primary value of 6-fluoro-2-methylnicotinic acid lies in its application as a molecular scaffold or building block for creating more complex molecules with desired biological activities.

- **Medicinal Chemistry:** It serves as a key intermediate for synthesizing novel therapeutic agents. The fluorinated nicotinic acid motif is found in compounds targeting a wide range of diseases. The fluorine atom can enhance metabolic stability, leading to a longer drug half-life, and improve binding affinity to protein targets.[2]
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine can enhance the potency and environmental stability of pesticides and herbicides.
- **Materials Science:** Pyridine derivatives are used in the development of ligands for metal complexes, functional polymers, and electronic materials.

The strategic placement of the fluoro and methyl groups allows for fine-tuning of the electronic and steric properties of the final compound, which is a critical aspect of rational drug design.

[10]

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed when handling 6-fluoro-2-methylnicotinic acid.

Hazard Identification

Based on data for related compounds, 6-fluoro-2-methylnicotinic acid is expected to be a hazardous substance.[7]

- Skin Irritation: Causes skin irritation.[7]
- Eye Irritation: Causes serious eye irritation.[11]
- Respiratory Irritation: May cause respiratory irritation.[11][12]

Recommended Handling Protocol

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[13] Ensure that eyewash stations and safety showers are readily accessible.[14]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[15]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[15]
 - Body Protection: Wear a lab coat.[15]
- Handling Practices: Avoid breathing dust.[13] Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[15]
- First Aid Measures:
 - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water.[13]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[9]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.[9]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[16]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[17] Store locked up.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9]

Conclusion

6-Fluoro-2-methylnicotinic acid is a compound of significant synthetic utility, particularly for the life sciences. Its value is derived from the unique combination of a versatile carboxylic acid handle and a pyridine ring decorated with functionality that allows for the strategic modulation of molecular properties. The presence of the fluorine atom, a key element in modern medicinal chemistry, provides a powerful tool for optimizing drug candidates. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is essential for researchers aiming to leverage this potent building block in the development of next-generation pharmaceuticals and advanced materials.

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